

Org 25935 solubility issues and vehicle preparation

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Compound of Interest

Compound Name: Org 25935

Cat. No.: B1677470

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Org 25935 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility and vehicle preparation of **Org 25935**.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action of **Org 25935**?

Org 25935 is a potent and selective inhibitor of the glycine transporter 1 (GlyT-1)[1][2][3]. By blocking GlyT-1, **Org 25935** increases the extracellular concentration of glycine, which acts as a co-agonist at N-methyl-D-aspartate (NMDA) receptors. This modulation of NMDA receptor activity influences glutamatergic and dopaminergic neurotransmission[4][5][6].

Q2: What are the known solubility characteristics of **Org 25935**?

Org 25935 is commercially available as a hydrochloride salt, which generally confers better aqueous solubility. While comprehensive solubility data is not widely published, one supplier indicates a solubility of 10 mM in DMSO[3]. For in vivo studies, it has been successfully dissolved in 0.9% physiological saline for intraperitoneal injections[7][8].

Q3: What are the common applications of **Org 25935** in research?

Org 25935 has been investigated for its potential therapeutic effects in several central nervous system disorders. It has been studied for its ability to attenuate the effects of NMDA receptor antagonists and to reduce alcohol consumption in animal models[2][7]. Its role in modulating the mesolimbic dopamine system is also a key area of research[1][8].

Troubleshooting Guide

Issue: **Org 25935** is not dissolving in my chosen vehicle.

- Problem: The concentration of **Org 25935** may be too high for the selected solvent.
 - Solution: Try reducing the concentration of **Org 25935**. If a high concentration is necessary, consider using a co-solvent system. For aqueous solutions, the addition of a small percentage of an organic solvent like DMSO or ethanol may aid dissolution. However, always consider the tolerance of your experimental system to the chosen organic solvent[9]. For in vivo studies, the percentage of organic solvent should be kept to a minimum to avoid toxicity[9].
- Problem: The hydrochloride salt may not be fully dissociated.
 - Solution: Gentle warming (e.g., to 37°C) and vortexing can help facilitate dissolution. Sonication can also be employed, but care should be taken to avoid degradation of the compound.
- Problem: The pH of the solution may not be optimal for solubility.
 - Solution: Although not extensively documented for **Org 25935**, adjusting the pH of the vehicle (if compatible with the experimental model) might improve solubility. This should be done cautiously, as pH changes can affect compound stability and biological activity.

Issue: Precipitation is observed after preparing the **Org 25935** solution.

- Problem: The solution is supersaturated.
 - Solution: This can occur if the solution is cooled after initial dissolution at a higher temperature. Try to maintain the solution at the temperature at which it was prepared. If precipitation occurs upon dilution into an aqueous buffer (e.g., for in vitro assays), it

indicates that the compound is crashing out of solution. In this case, the final concentration of the organic solvent in the assay medium needs to be optimized to maintain solubility without affecting the biological assay.

- Problem: The compound is degrading.
 - Solution: Prepare fresh solutions before each experiment. Avoid repeated freeze-thaw cycles. Store stock solutions at -20°C or -80°C as recommended by the supplier.

Data Presentation

Table 1: Known Solubility of **Org 25935**

Solvent	Concentration	Notes	Reference
DMSO	10 mM	Soluble	[3]
0.9% NaCl	Not specified	Used for in vivo (i.p.) administration in rats	[7][8]

Note: This table represents the currently available public data. It is highly recommended to perform your own solubility tests for your specific experimental conditions.

Experimental Protocols

Protocol 1: Preparation of **Org 25935** for In Vitro Assays

Objective: To prepare a stock solution of **Org 25935** in DMSO and subsequent dilutions in an aqueous buffer for in vitro experiments.

Materials:

- **Org 25935** hydrochloride
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile aqueous buffer (e.g., PBS or cell culture medium)
- Sterile microcentrifuge tubes

- Vortex mixer

Procedure:

- Prepare a 10 mM stock solution in DMSO:
 - Weigh the required amount of **Org 25935** hydrochloride powder.
 - Add the appropriate volume of DMSO to achieve a 10 mM concentration.
 - Vortex thoroughly until the compound is completely dissolved. Gentle warming may be applied if necessary.
- Store the stock solution:
 - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C.
- Prepare working solutions:
 - On the day of the experiment, thaw an aliquot of the stock solution.
 - Perform serial dilutions of the stock solution in the desired aqueous buffer to achieve the final working concentrations.
 - Crucially, ensure the final concentration of DMSO in the assay medium is low (typically $\leq 0.1\%$) to avoid solvent-induced artifacts.

Protocol 2: Preparation of Org 25935 for In Vivo Intraperitoneal (i.p.) Injection

Objective: To prepare a solution of **Org 25935** in physiological saline for intraperitoneal administration in rodents.

Materials:

- **Org 25935** hydrochloride

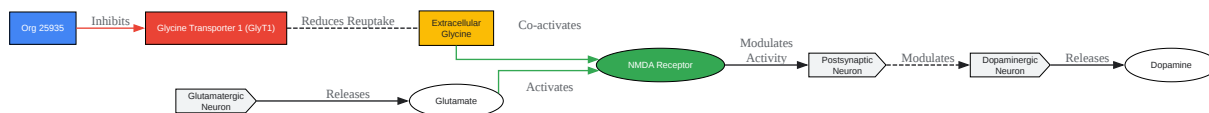
- Sterile 0.9% sodium chloride (NaCl) solution (physiological saline)
- Sterile conical tube
- Vortex mixer
- Sterile filter (0.22 μm) and syringe

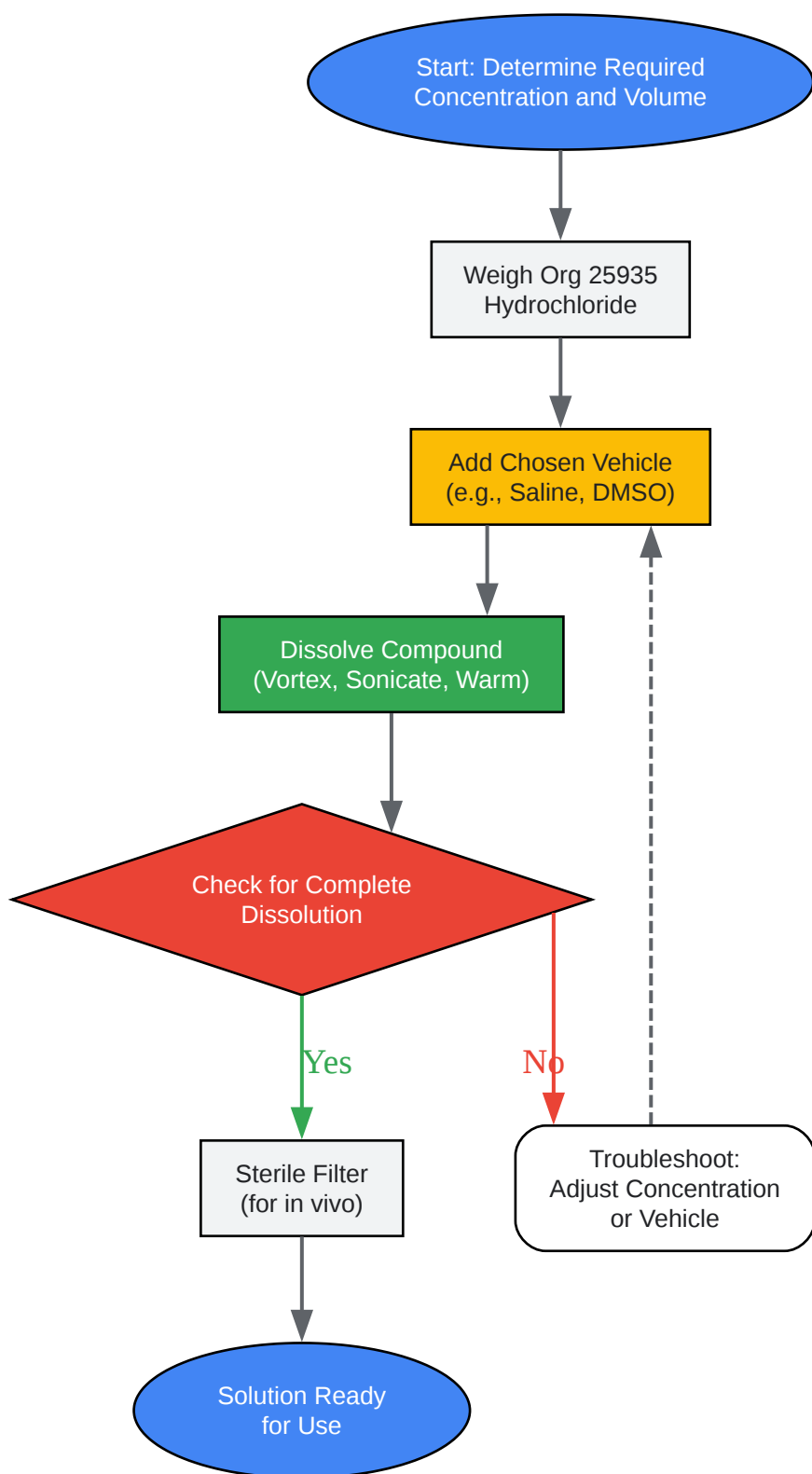
Procedure:

- Determine the required dose and volume:
 - Based on the experimental design, calculate the total amount of **Org 25935** and the total volume of saline needed. Dosing volumes for i.p. injections in rodents are typically 5-10 mL/kg.
- Dissolve **Org 25935** in saline:
 - Weigh the required amount of **Org 25935** hydrochloride and place it in a sterile conical tube.
 - Add the calculated volume of sterile 0.9% NaCl solution.
 - Vortex thoroughly until the compound is completely dissolved. Gentle warming and brief sonication may be used to aid dissolution.
- Ensure sterility:
 - Once dissolved, sterile-filter the solution using a 0.22 μm syringe filter into a new sterile tube.
- Administration:
 - Administer the solution to the animals immediately after preparation. It is recommended to prepare the solution fresh for each day of dosing.

Mandatory Visualizations

Signaling Pathway of Org 25935





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